

Cispentacin: A Comprehensive Technical Guide to its Natural Source and Biological Properties

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Compound of Interest

Compound Name: Cispentacin

Cat. No.: B1669091

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Introduction

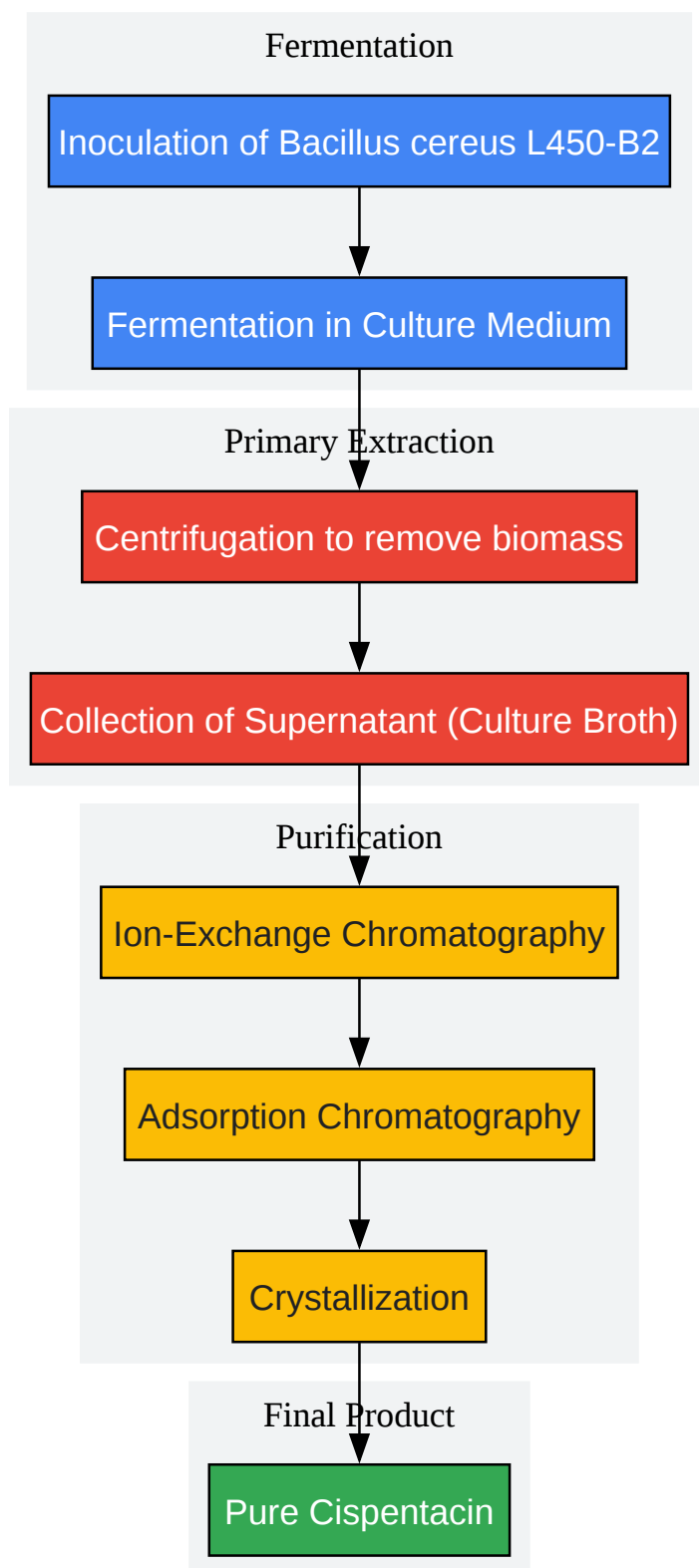
Cispentacin is a naturally occurring amino acid analog with potent antifungal properties, particularly against *Candida albicans*.^{[1][2]} First isolated from the culture broth of *Bacillus cereus*, this compound has garnered significant interest within the scientific community due to its unique in vivo efficacy despite modest in vitro activity.^{[3][4]} This technical guide provides an in-depth overview of **cispentacin**, covering its natural source, isolation, and detailed biological properties. It is intended to serve as a valuable resource for researchers and professionals involved in antifungal drug discovery and development.

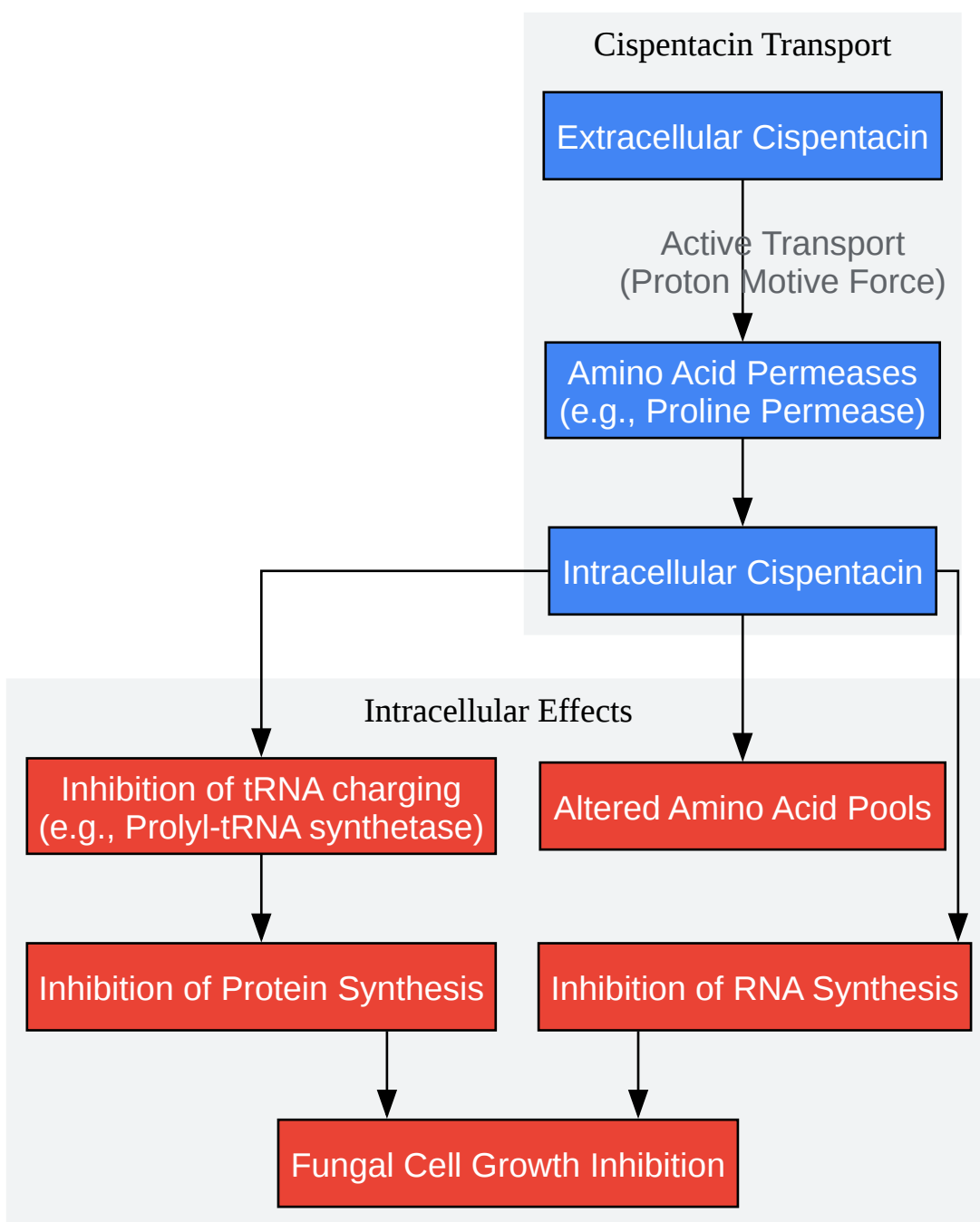
Natural Source and Isolation

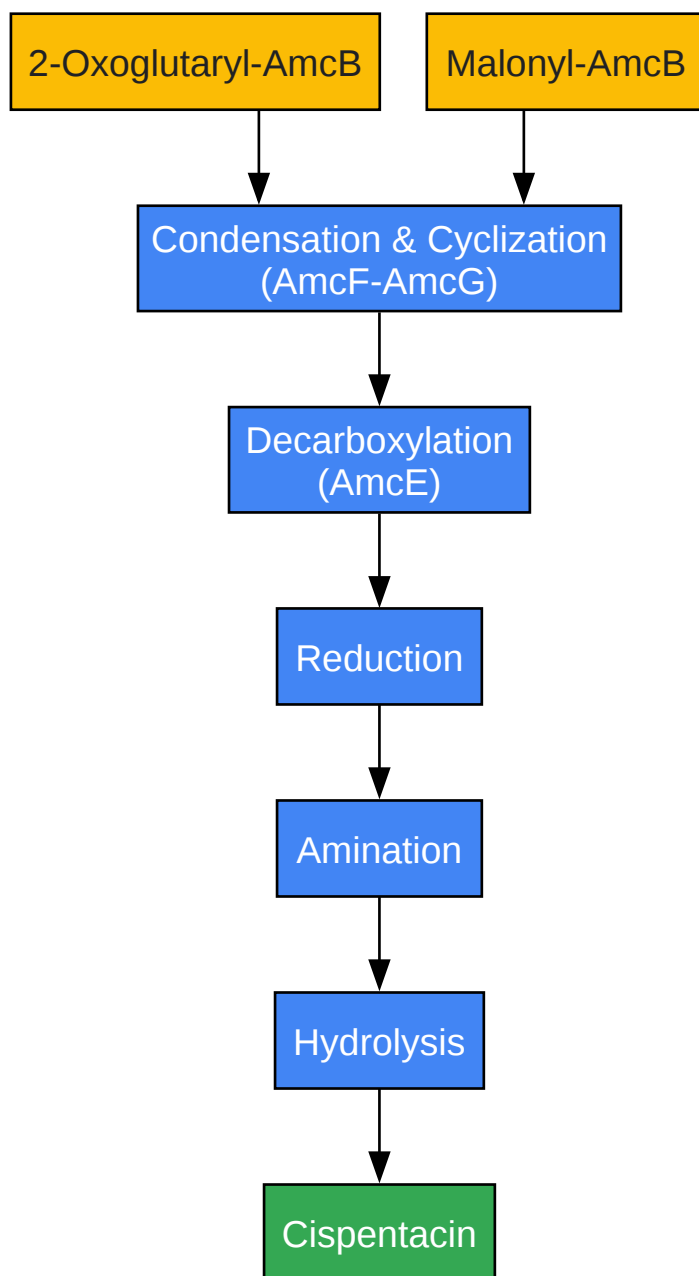
Cispentacin is a secondary metabolite produced by the bacterium *Bacillus cereus* strain L450-B2.^{[3][4]} It is a water-soluble, amphoteric compound with the chemical structure (1R, 2S)-2-aminocyclopentane-1-carboxylic acid.^{[1][3]}

Isolation Workflow

The isolation of **cispentacin** from the culture broth of *Bacillus cereus* involves a multi-step process aimed at separating the compound from other metabolites and media components. The general workflow is outlined below.







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References

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- To cite this document: BenchChem. [Cispentacin: A Comprehensive Technical Guide to its Natural Source and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669091#natural-source-and-biological-properties-of-cispentacin]

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